

# Gamma-L-Glutamyl-L-cysteine chemical properties and structure

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## Compound of Interest

Compound Name: *Gamma-L-Glutamyl-L-cysteine*

Cat. No.: *B196262*

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An In-depth Technical Guide to the Core Chemical Properties and Structure of **Gamma-L-Glutamyl-L-cysteine**

## Introduction

**Gamma-L-Glutamyl-L-cysteine** ( $\gamma$ -GC) is a naturally occurring dipeptide found in a wide range of organisms, from bacteria to humans[1][2][3]. It is a critical intermediate in the biosynthesis of glutathione (GSH), a primary endogenous antioxidant[1][4][5][6]. The unique  $\gamma$ -peptide bond between the L-glutamic acid and L-cysteine residues confers specific chemical properties and biological functions that distinguish it from more common  $\alpha$ -linked dipeptides[1]. This document provides a comprehensive overview of the chemical properties, structure, biological significance, and analytical methodologies pertaining to  $\gamma$ -GC, tailored for researchers and professionals in drug development.

## Chemical Properties

The fundamental chemical and physical properties of **Gamma-L-Glutamyl-L-cysteine** are summarized in the table below, providing a consolidated reference for its key identifiers and characteristics.

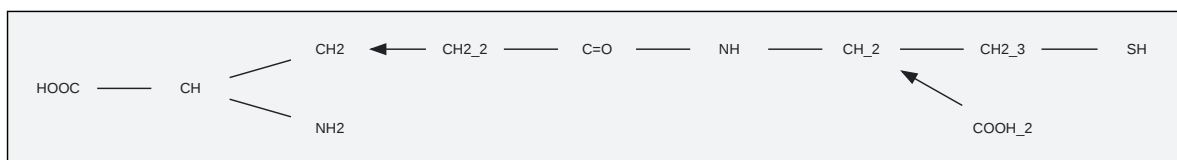
Property	Value	Reference
Molecular Formula	C8H14N2O5S	[1]
Molar Mass	250.27 g·mol <sup>-1</sup>	[1]
IUPAC Name	(2S)-2-Amino-5-[[[(1R)-1-carboxy-2-sulfanylethyl]amino]-5-oxopentanoic acid	[1]
Systematic IUPAC Name	(2S)-2-Amino-5-[[[(1R)-1-carboxy-2-sulfanylethyl]amino]-5-oxopentanoic acid	[1]
SMILES	<chem>C(CC(=O)N--INVALID-LINK--C(=O)O)--INVALID-LINK--N</chem>	[1][2]
InChI Key	RITKHVBHSGGLULN-WHFBIAKZSA-N	[1][2]
CAS Number	636-58-8	[1]
Appearance	White, opaque crystals	[1]
log P	-1.168	[1]
Acidity (pKa)	2.214	[1]
Basicity (pKb)	11.783	[1]
Water Solubility	2.62 g/L (Predicted)	[3]

## Chemical Structure

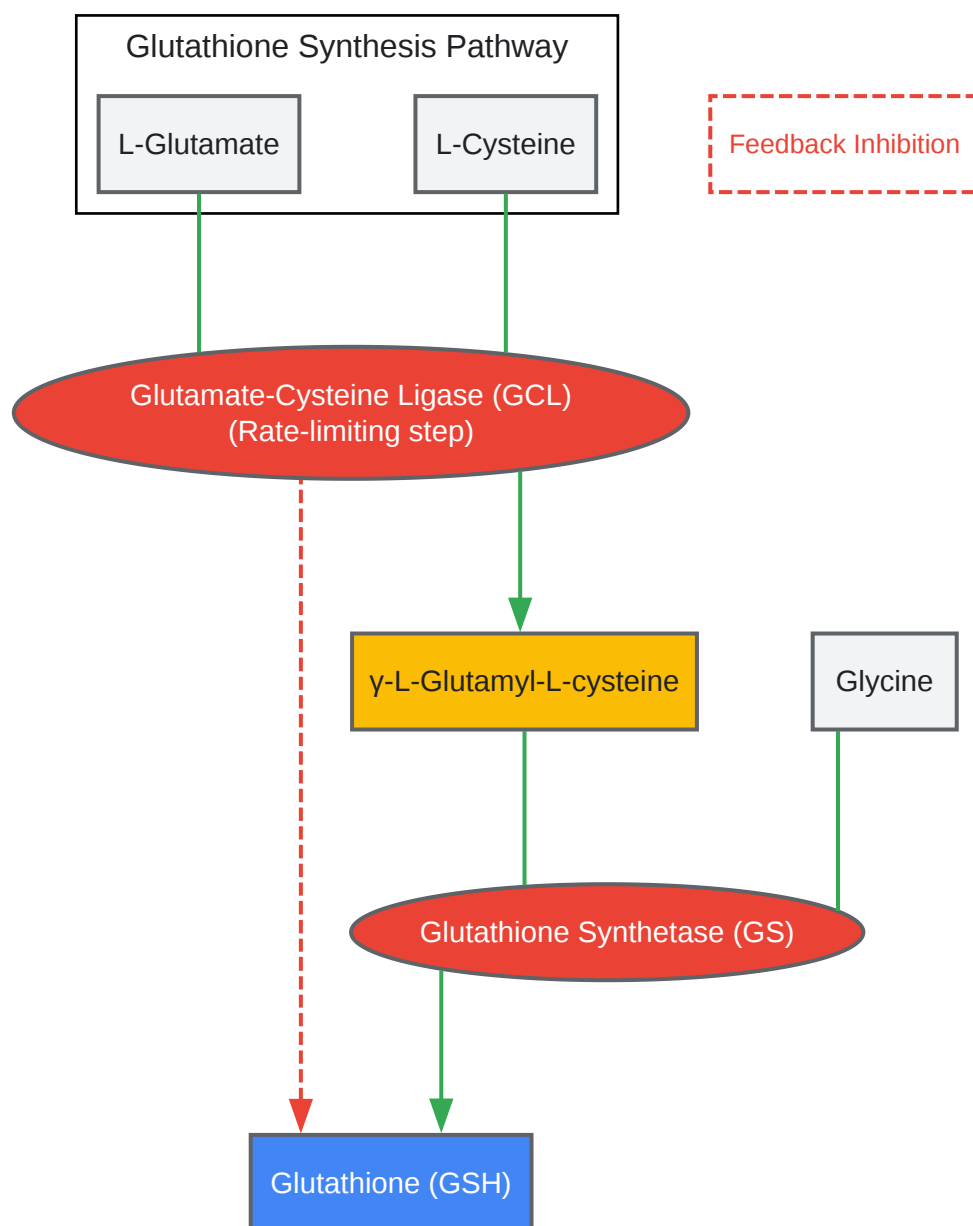
**Gamma-L-Glutamyl-L-cysteine** is a dipeptide composed of L-glutamic acid and L-cysteine[1]. Its defining structural feature is the peptide bond formed between the  $\gamma$ -carboxyl group of the glutamic acid side chain and the  $\alpha$ -amino group of cysteine[1][2]. This is in contrast to the more common peptide bonds in proteins, which are formed via the  $\alpha$ -carboxyl group. This unusual linkage makes  $\gamma$ -GC resistant to hydrolysis by most peptidases.

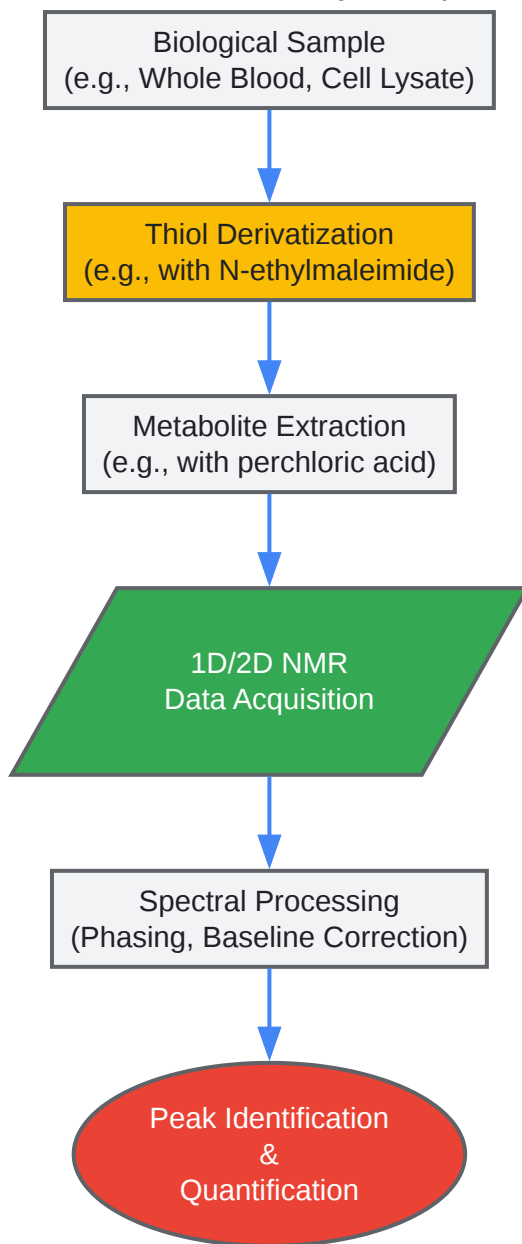
The stereochemistry of the molecule is inherited from its constituent L-amino acids, resulting in the (2S)-2-amino-5-[[[(1R)-1-carboxy-2-sulfanylethyl]amino]-5-oxopentanoic acid configuration<sup>[1]</sup>.

2D Structure of **Gamma-L-Glutamyl-L-cysteine**:



### Glutathione Synthesis Pathway



General Workflow for NMR Analysis of  $\gamma$ -GC and GSH

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## References

- 1.  $\gamma$ -L-Glutamyl-L-cysteine - Wikipedia [en.wikipedia.org]
- 2. Gamma-L-Glutamyl-L-cysteine | C<sub>8</sub>H<sub>14</sub>N<sub>2</sub>O<sub>5</sub>S | CID 123938 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. Showing Compound gamma-Glutamyl-cysteine (FDB003603) - FooDB [foodb.ca]
- 4. Glutathione synthesis and its role in redox signaling - PMC [pmc.ncbi.nlm.nih.gov]
- 5. The enzymes of glutathione synthesis: gamma-glutamylcysteine synthetase. | Semantic Scholar [semanticscholar.org]
- 6. The enzymes of glutathione synthesis: gamma-glutamylcysteine synthetase - PubMed [pubmed.ncbi.nlm.nih.gov]
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